4-Benzoylmorpholine vs. Benzophenone: A Comparative Guide for Photochemical Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Benzoylmorpholine*
CAS No.:	*1468-28-6*
Cat. No.:	*B074145*

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In the realm of photochemistry and polymer science, the selection of an appropriate photoinitiator is paramount to achieving desired reaction kinetics and final product properties. While benzophenone has long been a workhorse as a Type II photoinitiator, concerns regarding its migration, potential toxicity, and performance limitations in certain systems have driven the exploration of derivatives with improved characteristics. Among these, **4-benzoylmorpholine** presents a compelling alternative. This guide provides a detailed comparison of **4-benzoylmorpholine** and benzophenone, offering insights into their respective advantages in specific applications, supported by available data and established experimental methodologies.

Executive Summary

4-Benzoylmorpholine, a derivative of benzophenone, incorporates a morpholine moiety which imparts distinct physicochemical properties. These modifications are anticipated to offer advantages in applications requiring high photoactivity, low volatility, and reduced migration, particularly in UV curing of inks, coatings, and adhesives for sensitive applications like food packaging and biomedical devices. While direct comparative studies with extensive

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experimental data are not widely published, a scientific assessment of their structures and the properties of related compounds allows for a robust comparison.

Physicochemical and Photochemical Properties

A summary of the key physical and chemical properties of both photoinitiators is presented below. These properties influence their solubility, light absorption, and reactivity.

Property	4-Benzoylmorpholine	Benzophenone	Reference
CAS Number	1468-28-6	119-61-9	[1]
Molecular Formula	$C_{11}H_{13}NO_2$	$C_{13}H_{10}O$	[1]
Molecular Weight	191.23 g/mol	182.22 g/mol	[1]
Appearance	White to off-white solid	White crystalline solid	[1]
Melting Point	73.5-74.0 °C	48.5 °C	[1]
Boiling Point	339.1±35.0 °C (Predicted)	305.4 °C	[1]
Solubility	Expected to have good solubility in a range of organic solvents and monomers. The morpholine group may increase polarity compared to benzophenone.	Soluble in most organic solvents.	
UV Absorption Maxima (λmax)	Expected to be similar to benzophenone, in the range of 250-380 nm.	~254 nm, 330-380 nm	[2]

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Performance Comparison in Photopolymerization

The primary function of these molecules in many applications is as a photoinitiator for UV-induced polymerization. Their efficiency is determined by their ability to absorb UV light and generate free radicals to initiate the polymerization of monomers and oligomers.

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Performance Parameter	4-Benzoylmorpholine (Anticipated)	Benzophenone	Reference
Photoinitiation Mechanism	Type II Photoinitiator (Hydrogen Abstraction)	Type II Photoinitiator (Hydrogen Abstraction)	
Photoinitiation Efficiency	Potentially higher due to the presence of abstractable hydrogens on the morpholine ring, which could lead to a more efficient generation of initiating radicals.	Baseline efficiency for Type II photoinitiators.	
Hydrogen Abstraction Rate	The intramolecular hydrogen abstraction from the morpholine ring could be more favorable than intermolecular abstraction from a co-initiator, potentially leading to faster curing speeds.	Dependent on the concentration and reactivity of the co-initiator (e.g., tertiary amines).	[3]
Oxygen Inhibition	May exhibit reduced oxygen inhibition due to the potential for intramolecular hydrogen abstraction, which can more effectively compete with oxygen quenching of the excited state.	More susceptible to oxygen inhibition, which can quench the excited triplet state and hinder radical formation.	

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Migration Potential	Lower migration potential is expected due to its higher molecular weight and increased polarity from the morpholine group, making it more compatible with polar polymer matrices and less likely to migrate.	Prone to migration from cured polymers, which is a significant concern in food packaging and biomedical applications.	[4]

Toxicity and Safety Profile

The toxicological properties of photoinitiators are a critical consideration, especially for consumer products and medical devices.

Safety Aspect	4-Benzoylmorpholine	Benzophenone	Reference
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4).	Slightly toxic.	[1]
Skin Irritation	Causes skin irritation (GHS Category 2).	Can cause skin irritation.	[1]
Eye Irritation	Causes serious eye irritation (GHS Category 2).	Can cause serious eye irritation.	[1]
Endocrine Disruption	Data not widely available.	Concerns have been raised regarding potential endocrine-disrupting effects.	
Carcinogenicity	Data not widely available.	Classified as a possible human carcinogen (IARC Group 2B).	

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The morpholine moiety in **4-benzoylmorpholine** raises considerations regarding its metabolic fate, as morpholine itself has been studied for its toxicological profile[5]. However, the benzoyl group significantly alters the molecule's properties.

Experimental Protocols

To generate direct comparative data for **4-Benzoylmorpholine** and Benzophenone, a series of standardized experimental protocols should be employed.

Photopolymerization Kinetics Measurement

Objective: To determine the rate and degree of polymerization of a standard monomer formulation initiated by each photoinitiator.

Methodology (Real-Time FTIR):

- Formulation Preparation: Prepare a standard formulation consisting of a monomer (e.g., trimethylolpropane triacrylate, TMPTA), a co-initiator (e.g., triethanolamine, TEOA), and the photoinitiator (**4-Benzoylmorpholine** or Benzophenone) at a specified concentration (e.g., 2 wt%).
- Sample Preparation: Place a small drop of the formulation between two transparent salt plates (e.g., KBr or BaF_2) to create a thin film of controlled thickness.
- FTIR Analysis: Place the sample in the FTIR spectrometer.
- UV Curing: Irradiate the sample with a UV light source of a specific wavelength and intensity.
- Data Acquisition: Simultaneously record IR spectra at regular intervals during UV exposure.
- Data Analysis: Monitor the decrease in the peak area of the acrylate double bond (typically around 1635 cm^{-1}) over time to calculate the degree of conversion[6][7][8].

Migration Analysis

Objective: To quantify the amount of photoinitiator that leaches from a cured polymer into a food simulant.

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Methodology (Extraction and HPLC/GC-MS):

- Cured Sample Preparation: Prepare cured polymer films of a standard thickness using the formulations from the photopolymerization study.
- Extraction: Immerse the cured films in a food simulant (e.g., 95% ethanol for fatty foods) in a sealed container.
- Incubation: Store the samples at a specified temperature (e.g., 40 °C) for a defined period (e.g., 10 days)[9][4][10][11].
- Sample Analysis: Remove the food simulant and analyze it for the presence of the photoinitiator using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Quantification: Use a calibration curve to determine the concentration of the migrated photoinitiator.

Photostability Testing

Objective: To assess the degradation of the photoinitiators upon exposure to UV light.

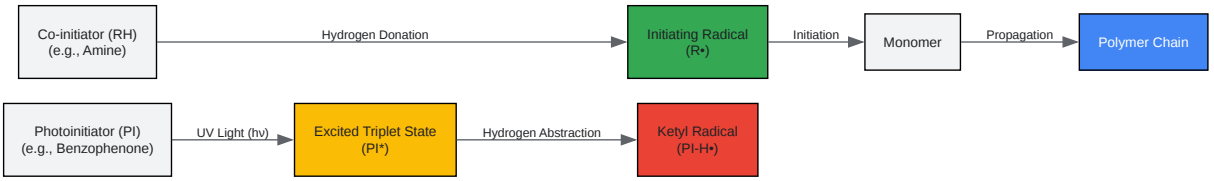
Methodology (UV-Vis Spectroscopy):

- Sample Preparation: Prepare dilute solutions of each photoinitiator in a suitable solvent (e.g., acetonitrile).
- UV Exposure: Expose the solutions to a controlled UV light source for various durations.
- Spectroscopic Analysis: Measure the UV-Vis absorption spectrum of the solutions at different time points.
- Data Analysis: Monitor the decrease in the absorbance at the λmax to determine the rate of photodegradation[12][13].

Visualizations

Photoinitiation Mechanism of Type II Photoinitiators

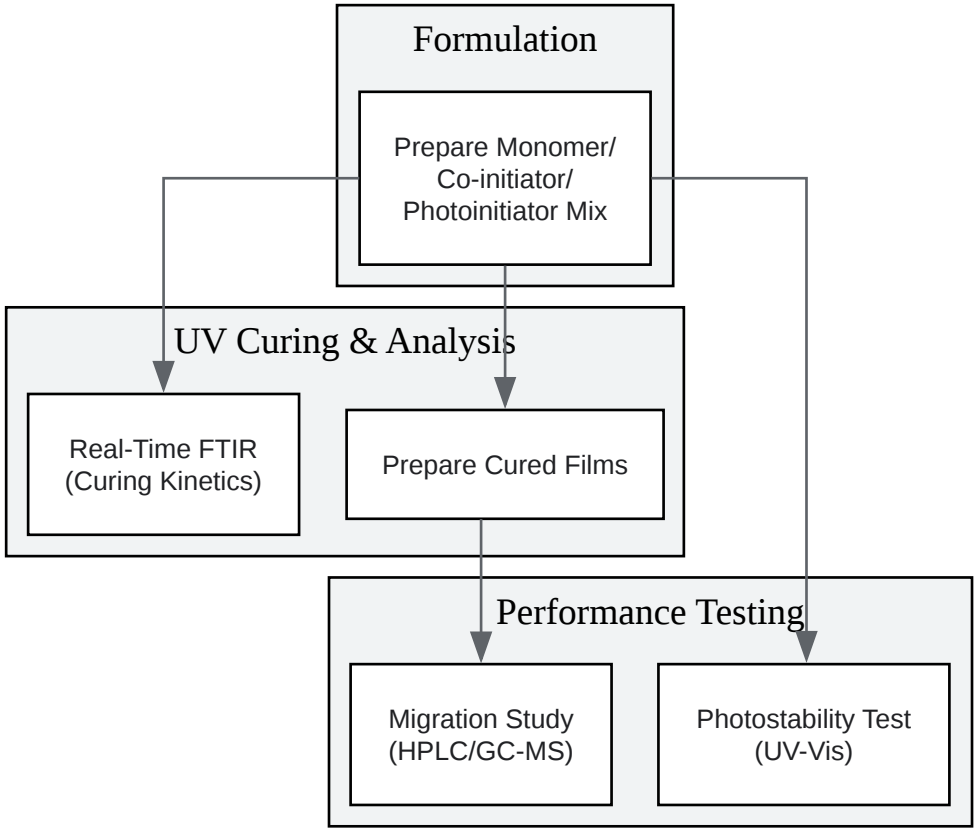
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Caption: General mechanism of a Type II photoinitiator.

Experimental Workflow for Performance Evaluation



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Caption: Workflow for comparing photoinitiator performance.

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Conclusion and Recommendations

4-Benzoylmorpholine emerges as a promising alternative to benzophenone, particularly in applications where low migration and potentially enhanced reactivity are critical. The presence of the morpholine group is expected to increase its molecular weight and polarity, thereby reducing its tendency to migrate from cured polymers. This makes it a strong candidate for use in food packaging materials, medical devices, and other applications with stringent safety requirements.

Furthermore, the abstractable hydrogens on the morpholine ring may facilitate a more efficient intramolecular hydrogen abstraction process, potentially leading to faster cure speeds and reduced oxygen inhibition compared to benzophenone, which relies on an external co-initiator.

Choose **4-Benzoylmorpholine** for:

- Applications demanding low migration of the photoinitiator.
- Systems where high reactivity and fast curing are desired.
- Formulations where improved solubility in polar monomers is beneficial.
- Applications where reducing the concentration of co-initiator is advantageous.

Choose Benzophenone for:

- Cost-sensitive applications where a well-established, low-cost photoinitiator is sufficient.
- Systems where migration is not a primary concern.
- Applications where moderate cure speeds are acceptable.

It is important to note that while the structural characteristics of **4-benzoylmorpholine** suggest these advantages, comprehensive, direct comparative studies are necessary to fully quantify its performance benefits over benzophenone. Researchers and formulators are encouraged to conduct the described experimental protocols to validate these anticipated advantages for their specific applications.

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